

A Technical Guide to the Safe Handling of 2-Bromo-5-methoxypyridine

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Compound of Interest

Compound Name: 2-Bromo-5-methoxypyridine

Cat. No.: B047582

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Introduction

2-Bromo-5-methoxypyridine (CAS No: 105170-27-2) is a heterocyclic organic compound widely utilized as a key intermediate in organic synthesis.[1] With the molecular formula C_6H_6BrNO and a molecular weight of 188.02 g/mol, its structure is conducive to various chemical transformations, making it a valuable building block in the pharmaceutical and agrochemical industries.[1][2] It plays a significant role in the synthesis of novel compounds with potential antimicrobial and anti-inflammatory properties, as well as in the development of herbicides and pesticides.[3] Given its reactivity and hazardous properties, a thorough understanding of its safety profile and handling requirements is critical for researchers, scientists, and drug development professionals. This guide provides an in-depth overview of the safety data, handling protocols, and emergency procedures for **2-Bromo-5-methoxypyridine**.

Hazard Identification and Classification

2-Bromo-5-methoxypyridine is classified as a hazardous substance. The primary hazards include skin, eye, and respiratory irritation.[4][5] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear warning of its potential health effects.

Table 1: GHS Hazard Classification

Category	Classification	Details
Pictogram	Exclamation Mark	
Signal Word	Warning	
Hazard Statements	H315	Causes skin irritation.[2][4][5]
	H319	Causes serious eye irritation. [2][4][5]
	H335	May cause respiratory irritation.[2][4][5]
Precautionary Statements	P261, P264, P271, P280	Prevention: Avoid breathing dust/fume/gas/mist/vapours/spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/eye protection/face protection.[2][4][5]
	P302+P352, P304+P340, P305+P351+P338, P319	Response: IF ON SKIN: Wash with plenty of water. IF INHALED: Remove person to fresh air and keep comfortable for breathing. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical help if you feel unwell.[2][4][5]
	P403+P233, P405	Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[2][4][5]

| | P501 | Disposal: Dispose of contents/container to an approved waste disposal plant.[2][4][5] |

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Bromo-5-methoxypyridine** is essential for its safe handling and for designing experimental conditions. With a melting point near room temperature, it may be encountered as either a solid or a liquid.[3][5]

Table 2: Physical and Chemical Data

Property	Value	Source(s)
Molecular Formula	C6H6BrNO	[2][4][6]
Molecular Weight	188.02 g/mol	[2][4]
Appearance	White to almost white powder or lump; Colourless to light yellow liquid	[1][3]
CAS Number	105170-27-2	[1][2][4]
Melting Point	22 °C	[3][5]
Boiling Point	240.8 °C at 760 mmHg78 °C at 0.6 mmHg	[1][4][3]
Density	1.53 g/cm ³	[1][4]
Flash Point	99.4 °C	[1][4]

| Vapor Pressure | 0.0577 mmHg at 25 °C |[4][5] |

Experimental and Handling Protocols

Adherence to strict handling and storage protocols is mandatory to minimize exposure and ensure laboratory safety.

Safe Handling Procedures

- Ventilation: Always handle **2-Bromo-5-methoxypyridine** in a well-ventilated area, preferably within a chemical fume hood.[4][7]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[8] Do not eat, drink, or smoke in the work area.[7]
- Avoid Contact: Avoid all personal contact, including the inhalation of dust or vapors.[7] Avoid contact with skin and eyes.[4]
- Equipment: Use non-sparking tools and take precautionary measures against static discharge.[4]
- Clothing: Contaminated work clothes should be laundered separately before reuse.[7]

Storage Conditions

- Container: Store in the original, tightly closed container.[4][7][9]
- Environment: Keep in a cool, dry, and well-ventilated place.[4][7] The recommended storage temperature is between 2 - 8 °C.[3]
- Security: The substance should be stored locked up.[4][7]
- Incompatibilities: Store away from strong oxidizing agents and foodstuff containers.[7][8]

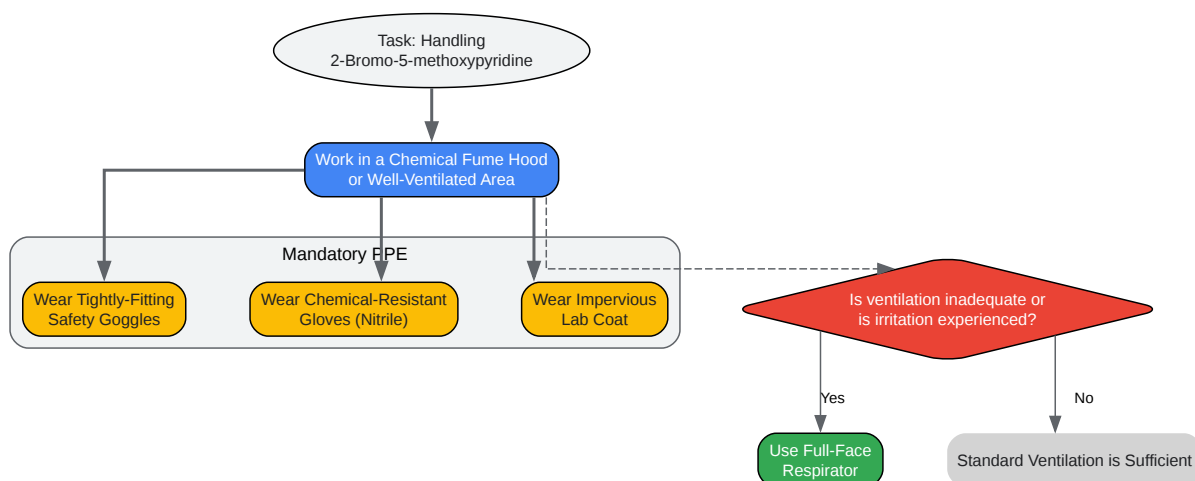
Exposure Control and Personal Protective Equipment (PPE)

To prevent exposure, appropriate engineering controls and personal protective equipment must be used.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[4]
Skin Protection	Handle with chemical-resistant gloves (e.g., nitrile) that have been inspected prior to use. Wear an impervious lab coat or fire/flammable resistant clothing.	[4] [7]

| Respiratory Protection | Use only in a well-ventilated area. If irritation occurs or exposure limits are exceeded, a full-face respirator should be used. [\[4\]](#)[\[7\]](#) |



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Caption: Personal Protective Equipment (PPE) decision workflow.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **2-Bromo-5-methoxypyridine**.

First-Aid Measures

Table 4: First-Aid Response by Exposure Route

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.	[4][8][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.	[4][8][9]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.	[4][7][8]

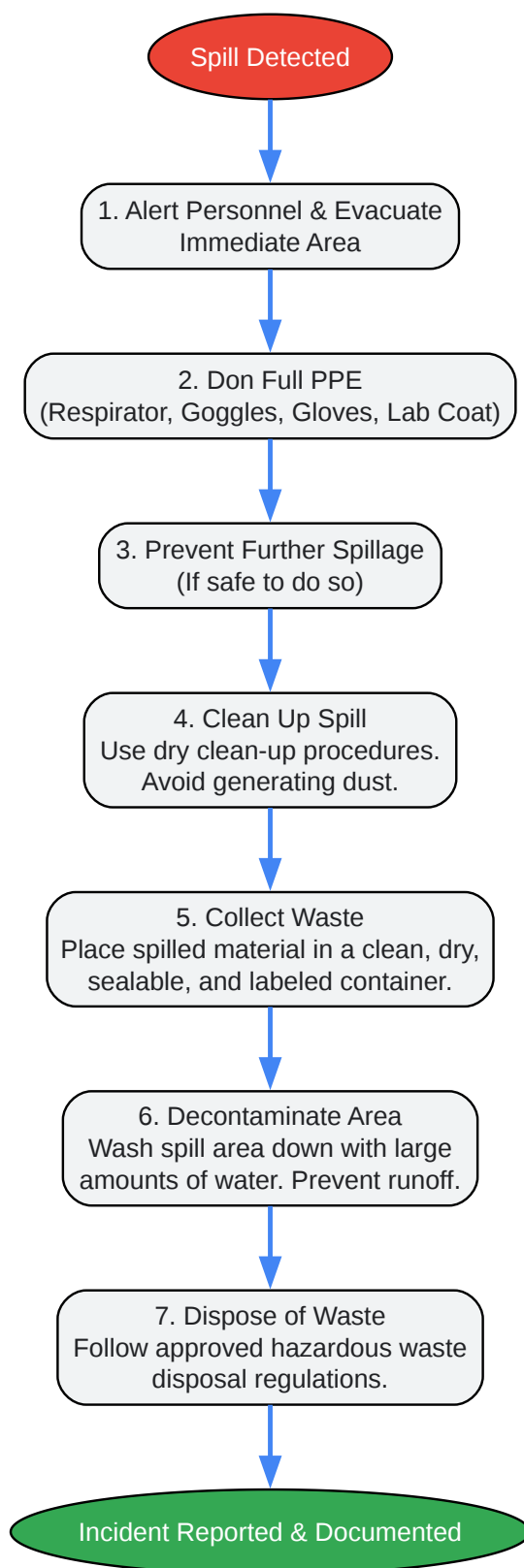
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [[4][8] |

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
[9]
- Specific Hazards: The compound is not considered a significant fire risk, but containers may burn.[7] Combustion may produce poisonous fumes, including nitrogen oxides, carbon oxides, and hydrogen bromide.[9] Closed containers may explode when heated.[9]
- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA).[9]

Accidental Release Measures

In the case of a spill, a systematic approach should be followed to ensure safety and proper containment.



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Caption: Workflow for handling an accidental spill.

Disposal Considerations

Disposal of **2-Bromo-5-methoxypyridine** and its containers must be handled with care. All waste material should be disposed of at an approved hazardous waste treatment and disposal facility, in accordance with all applicable local, state, and federal laws and regulations.^{[4][8]} Do not allow the chemical to enter drains or waterways.^[7]

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